Spectroscopic data for 2-(4-Bromophenyl)-4-chloro-7-fluoroquinazoline

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Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-4-chloro-7-fluoroquinazoline*
CAS No.:	*885277-86-1*
Cat. No.:	*B1393688*

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-(4-Bromophenyl)-4-chloro-7-fluoroquinazoline**

Introduction

In the landscape of modern medicinal chemistry and materials science, quinazoline derivatives stand out as a privileged scaffold, forming the core of numerous bioactive compounds and functional materials.[1] The specific analogue, **2-(4-Bromophenyl)-4-chloro-7-fluoroquinazoline**, combines several key pharmacophoric features: a halogenated phenyl ring, a reactive 4-chloro substituent amenable to further modification, and a fluorine atom on the quinazoline core, which can significantly modulate physicochemical properties.

This guide provides a comprehensive, in-depth analysis of the expected spectroscopic data for **2-(4-Bromophenyl)-4-chloro-7-fluoroquinazoline**. As this is a specialized chemical entity, a complete set of publicly available experimental spectra is not readily accessible. Therefore, this document leverages established principles of spectroscopic interpretation and data from structurally analogous compounds to present a predictive but scientifically rigorous

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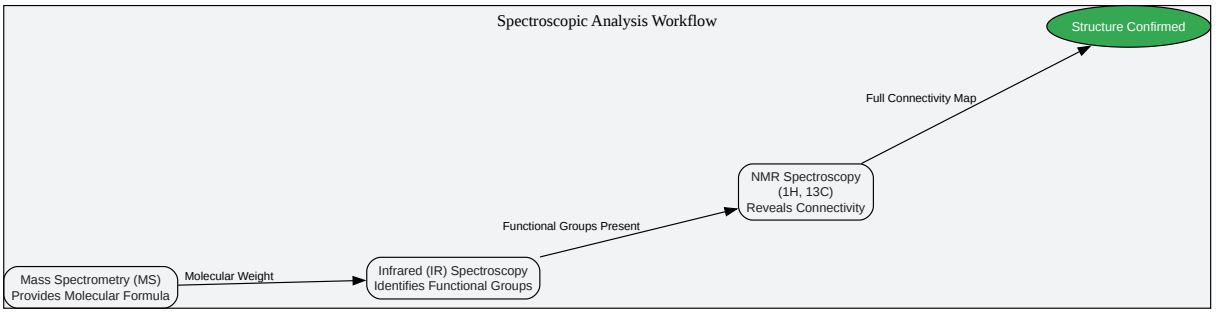
characterization. It is designed for researchers, scientists, and drug development professionals, offering not just predicted data, but also the underlying rationale and the experimental protocols required to obtain and validate these results.

Molecular Structure and Spectroscopic Overview

The structural confirmation of a novel synthetic compound is a cornerstone of chemical research. It relies on the synergistic application of multiple spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.[2] Each technique provides a unique piece of the structural puzzle, and together, they form a self-validating system for unambiguous identification.



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Caption: Workflow for structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise arrangement of atoms in an organic molecule.[3] For **2-(4-Bromophenyl)-4-chloro-7-fluoroquinazoline**, we predict distinct signals in both ^{1}H and ^{13}C NMR spectra.

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Predicted ^{1}H NMR Spectrum (500 MHz, $CDCl_3$)

The ^{1}H NMR spectrum is expected to show signals exclusively in the aromatic region. The molecule has two distinct aromatic systems: the disubstituted bromophenyl ring and the trisubstituted quinazoline ring system.

- 4-Bromophenyl Protons: This ring system will exhibit a classic AA'BB' pattern, which simplifies to two doublets due to the symmetry.
  - H-2', H-6' (ortho to C-Br): Predicted around δ 7.65-7.75 ppm. These protons are adjacent to the bromine atom and will appear as a doublet.
  - H-3', H-5' (meta to C-Br): Predicted around δ 8.30-8.40 ppm. These protons are deshielded by the electron-withdrawing quinazoline ring and will also appear as a doublet.
- Quinazoline Ring Protons: The three protons on the quinazoline core will each give a distinct signal, with couplings to each other and to the fluorine atom at C-7.
  - H-5: Predicted around δ 8.25-8.35 ppm. This proton is deshielded by the adjacent nitrogen (N-1) and the C-4 chlorine. It is expected to appear as a doublet of doublets due to coupling with H-6 and a smaller four-bond coupling to F-7.
  - H-6: Predicted around δ 7.50-7.60 ppm. This proton is coupled to both H-5 (ortho coupling, J ≈ 8-9 Hz) and the fluorine at C-7 (meta coupling, J ≈ 5-6 Hz), likely resulting in a doublet of doublets.
  - H-8: Predicted around δ 7.90-8.00 ppm. This proton is adjacent to the fluorine atom and will show a larger ortho H-F coupling (J ≈ 8-10 Hz), appearing as a doublet of doublets (with a smaller coupling to H-6).

Predicted ^{13}C NMR Spectrum (125 MHz, $CDCl_3$)

The proton-decoupled ^{13}C NMR spectrum will show signals for all 14 carbon atoms. Quaternary carbons are expected to have lower intensities.[4]

- Quinazoline Carbons:

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- C-2, C-4: These carbons are attached to heteroatoms and are significantly deshielded. C-2 (attached to N and the bromophenyl group) is predicted in the δ 160-162 ppm range. C-4 (attached to N and Cl) is predicted around δ 153-155 ppm.
- C-7: This carbon is directly attached to fluorine, leading to a large one-bond C-F coupling ($^1JCF \approx 250-260$ Hz) and a chemical shift in the δ 164-166 ppm range (d).
- Other Quinazoline Carbons: C-5, C-6, C-8, C-4a, and C-8a are predicted to appear in the δ 115-150 ppm range, with their exact shifts influenced by the substituents and the nitrogen atoms. For instance, C-6 and C-8 will show smaller two- and three-bond couplings to the fluorine atom.

- 4-Bromophenyl Carbons:
  - C-1' (ipso-C attached to quinazoline): Predicted around δ 135-137 ppm.
  - C-4' (ipso-C attached to Br): The "heavy atom effect" of bromine will shield this carbon, shifting it upfield to the δ 125-127 ppm range.[5]
  - C-2', C-6' and C-3', C-5': These pairs of equivalent carbons will appear in the typical aromatic region of δ 128-133 ppm.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument Setup: Acquire spectra on a 500 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- ^1H NMR Acquisition:
  - Set the spectral width to cover the range of -1 to 12 ppm.
  - Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
  - Acquire at least 16 scans for good signal-to-noise ratio.

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- ^{13}C NMR Acquisition:
  - Set the spectral width to cover 0 to 220 ppm.
  - Use a proton-decoupled pulse sequence (e.g., zgpg30).
  - A longer relaxation delay (5 seconds) and a larger number of scans (e.g., 1024 or more) are typically required due to the low natural abundance of ^{13}C.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ^{1}H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the $CDCl_3$ solvent peak at 77.16 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and elemental formula of a compound.[6] For halogenated compounds, MS is particularly informative due to the characteristic isotopic patterns of chlorine and bromine.

Predicted High-Resolution Mass Spectrum (HRMS-ESI)

- Molecular Ion Peak Cluster: The most telling feature will be the isotopic pattern of the molecular ion $[M+H]^+$.
  - Isotopes: Chlorine exists as ^{35}Cl (~75%) and ^{37}Cl (~25%). Bromine exists as ^{79}Br (~50.5%) and ^{81}Br (~50.5%).[7]
  - Predicted Pattern: The combination of one chlorine and one bromine atom will produce a characteristic cluster of peaks.
    - M: $[C_{14}H_8{}^{35}Cl{}^{79}BrFN_2]^+$
    - M+2: A combination of $[C_{14}H_8{}^{37}Cl{}^{79}BrFN_2]^+$ and $[C_{14}H_8{}^{35}Cl{}^{81}BrFN_2]^+$. This peak will be the most abundant in the cluster.
    - M+4: $[C_{14}H_8{}^{37}Cl{}^{81}BrFN_2]^+$

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- Calculated m/z: The monoisotopic mass for $[C_{14}H_8{}^{35}Cl^{79}BrFN_2 + H]^+$ is calculated to be 336.9748. An experimental value within 5 ppm of this would confirm the elemental formula.

- Key Fragmentation Patterns: Electron impact (EI) or collision-induced dissociation (CID) would likely show characteristic losses of the halogen atoms.
  - Loss of Cl: A fragment corresponding to $[M - Cl]^+$ (loss of 35 Da).
  - Loss of Br: A fragment corresponding to $[M - Br]^+$ (loss of 79 Da).
  - These fragmentation patterns provide further confidence in the structure.[8]

Experimental Protocol for HRMS

- Sample Preparation: Prepare a dilute solution of the compound (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Ionization: Use Electrospray Ionization (ESI) in positive ion mode. ESI is a soft ionization technique that typically keeps the molecule intact, making the molecular ion peak easily identifiable.[6]
- Mass Analysis: Analyze the ions using a high-resolution mass analyzer such as a Time-of-Flight (TOF) or Orbitrap instrument.
- Data Acquisition: Acquire data over a mass range of m/z 100-1000.
- Data Analysis: Determine the accurate mass of the molecular ion peak and use software to calculate the most probable elemental formula. Compare the experimental isotopic pattern with the theoretically predicted pattern for a molecule containing one Cl and one Br atom.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.[9]

Predicted Characteristic Absorption Bands (ATR)

- ~3100-3000 cm^{-1}: Aromatic C-H stretching vibrations.

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- ~1610-1580 cm^{-1}: C=N stretching vibration from the quinazoline ring.
- ~1550-1450 cm^{-1}: Aromatic C=C ring stretching vibrations. Quinazoline systems show a series of characteristic bands in this region.[10]
- ~1250-1100 cm^{-1}: C-F stretching vibration. This is typically a strong and distinct band.
- ~850-800 cm^{-1}: C-H out-of-plane bending, characteristic of the substitution pattern on the aromatic rings.
- ~800-600 cm^{-1}: C-Cl stretching vibration.

Experimental Protocol for IR Spectroscopy

- Technique: Attenuated Total Reflectance (ATR) is the preferred method for solid samples as it requires minimal sample preparation.
- Sample Application: Place a small amount of the solid powder directly onto the ATR crystal (typically diamond or germanium).
- Acquisition:
  - Record a background spectrum of the clean, empty ATR crystal.
  - Record the sample spectrum over the range of 4000-400 cm^{-1}.
  - Co-add at least 32 scans to achieve a good signal-to-noise ratio.
- Data Analysis: The resulting spectrum is typically plotted as % Transmittance versus wavenumber (cm^{-1}). Identify the key absorption bands and correlate them with known functional group frequencies.

Summary of Predicted Spectroscopic Data

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Technique	Feature	Predicted Value / Range
^{1}H NMR	Aromatic Protons	δ 7.50 - 8.40 ppm
H-F Coupling	Expected for H-6 and H-8	
^{13}C NMR	Aromatic Carbons	δ 115 - 166 ppm
C-F Coupling	$^{1}J_{CF}$ ≈ 250-260 Hz for C-7	
HRMS (ESI+)	$[M+H]^+$ (monoisotopic)	m/z 336.9748
Isotopic Pattern	Characteristic M, M+2, M+4 peaks	
IR (ATR)	Aromatic C-H Stretch	~3100-3000 cm^{-1}
C=N / C=C Stretch	~1610-1450 cm^{-1}	
C-F Stretch	~1250-1100 cm^{-1}	
C-Cl Stretch	~800-600 cm^{-1}	

Conclusion

The structural elucidation of **2-(4-Bromophenyl)-4-chloro-7-fluoroquinazoline** is unequivocally achievable through a combined spectroscopic approach. The predicted data outlined in this guide provides a robust framework for what researchers should expect to observe. The ^{1}H and ^{13}C NMR spectra will confirm the precise connectivity of the carbon-hydrogen framework, with characteristic shifts and couplings induced by the fluorine, chlorine, and bromine substituents. High-resolution mass spectrometry will provide an unambiguous elemental formula, distinguished by the unique isotopic signature of the two different halogen atoms. Finally, infrared spectroscopy will confirm the presence of the core aromatic and heteroaromatic functional groups. This comprehensive spectroscopic fingerprint serves as a reliable benchmark for the synthesis and future application of this promising chemical entity.

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